Technical Monograph: Diethylamine-d11

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Compound of Interest

Compound Name:	*Diethylamine-d11*
CAS No.:	*1173019-51-6*
Cat. No.:	*B1427027*

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Physicochemical Profiling, Isotopic Integrity, and Analytical Applications[1]

Executive Summary

Diethylamine-d11 (CAS 1173019-51-6) is the fully deuterated isotopologue of diethylamine, a secondary amine widely employed as a pharmacophore in drug development and a precursor in organic synthesis.[1][2][3][4][5] With a molecular formula of

, it represents a critical internal standard for the quantification of trace amines and nitrosamines via LC-MS/MS and GC-MS.[1]

This technical guide provides a rigorous analysis of its molecular weight characteristics, distinguishing between monoisotopic mass (critical for mass spectrometry) and average molecular weight (critical for gravimetric preparation).[1] Furthermore, it addresses the thermodynamic instability of the N-D bond in protic environments—a frequent source of experimental error in quantitative analysis.[1]

Part 1: Molecular Weight & Isotopic Stoichiometry[1]

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For researchers using **Diethylamine-d11** as a surrogate internal standard, relying on a generic "molecular weight" is insufficient.[1] The distinction between Average Molecular Weight and Monoisotopic Mass is paramount for accurate stoichiometry and mass spectral deconvolution.[1]

1.1 Atomic Mass Constants

Calculations are based on IUPAC standard atomic weights and NIST isotopic masses:

- Carbon-12 (
  ): 12.00000 u[1]
- Nitrogen-14 (
  ): 14.00307 u[1]
- Deuterium (
  or D): 2.01410 u[1]
- Standard Carbon (
  ): 12.011 u[1]
- Standard Nitrogen (
  ): 14.007 u[1]

1.2 Calculation of **Diethylamine-d11** (

)[1]

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Parameter	Calculation Logic	Value	Application
Monoisotopic Mass		84.1582 u	Mass Spectrometry (MS)Used to set precursor ion ( ) selection windows in Triple Quadrupole (QqQ) systems.[1]
Average Molecular Weight		84.20 g/mol	GravimetryUsed for calculating molarity when weighing the neat liquid for stock solutions.[1]
Mass Shift ( )		+11.07 u	Chromatographic Co-elutionEnsures separation of isotopic envelopes to prevent "cross-talk" in MS detection.[1]

Note: The atomic weight of Deuterium is often approximated to 2.014 in commercial certificates of analysis (CoA).[1]

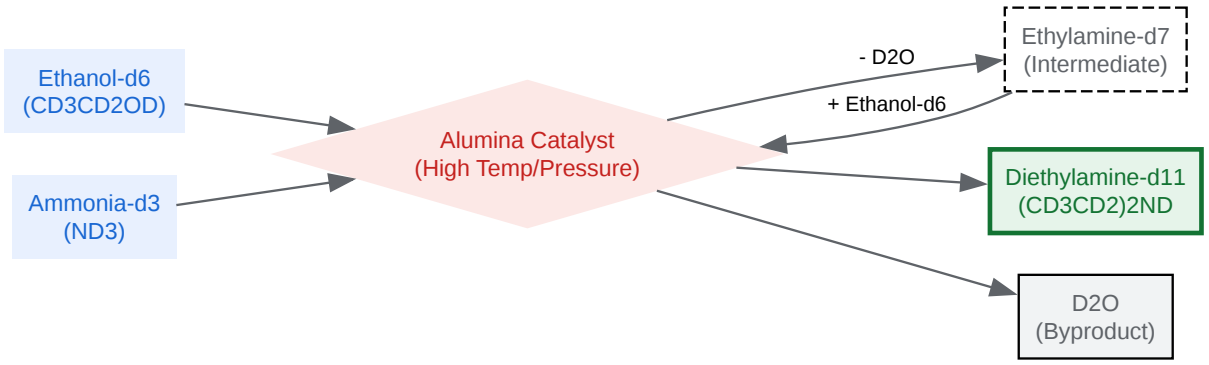
Part 2: Synthesis & Manufacturing Pathways[1]

The synthesis of **Diethylamine-d11** requires anhydrous, fully deuterated precursors to prevent proton contamination.[1] The industrial standard involves the catalytic amination of Ethanol-d6.[1]

2.1 Reaction Mechanism

The process utilizes a dehydration-amination cycle over an acidic alumina catalyst at elevated temperatures ( ).[1]

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Figure 1:Catalytic synthesis of **Diethylamine-d11** from perdeuterated ethanol and ammonia.[1] Note that D2O is produced, requiring rigorous distillation to maintain isotopic purity.

Part 3: Critical Handling – The Labile Deuterium

A common failure mode in the use of **Diethylamine-d11** is the inadvertent "loss" of the d11 label to d10.[1] The amine deuteron (

) is an exchangeable proton.[1] Unlike the carbon-bound deuteriums (

), which are kinetically stable, the

atom undergoes rapid exchange with any protic source (atmospheric moisture, methanol, water).

3.1 The Exchange Phenomenon

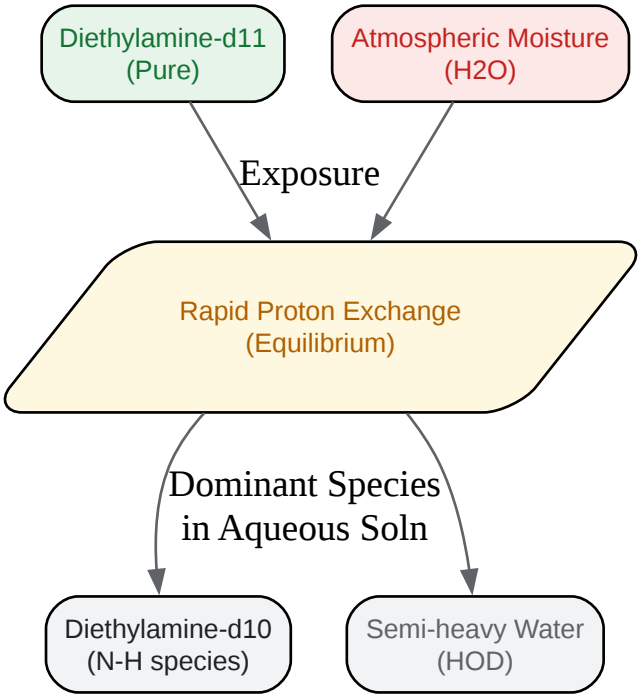
If **Diethylamine-d11** is exposed to humid air or dissolved in a non-deuterated protic solvent (e.g.,

,

), the following equilibrium occurs almost instantaneously:

This results in a mixture of **Diethylamine-d11** and Diethylamine-d10.[1]

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Figure 2:Isotopic degradation pathway.[1] In aqueous mobile phases, **Diethylamine-d11** effectively behaves as Diethylamine-d10.[1]

3.2 Mitigation Protocol

To preserve the d11 state during handling:

- Storage: Store in flame-sealed ampoules or break-seal flasks under Argon.
- Solvent Choice: Use anhydrous aprotic solvents (e.g., DMSO-d6, Acetonitrile-d3) for stock preparation.[1]
- Analysis: If analyzing in aqueous LC-MS mobile phases, monitor the d10 transition. The N-D will exchange to N-H in the mobile phase, making the effective internal standard

  (Mass = 83.15 u).[1]

Part 4: Analytical Applications

4.1 Mass Spectrometry Internal Standard (IS)

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Diethylamine-d11 is the "Gold Standard" IS for the quantification of Diethylamine (DEA) and N-Nitrosodiethylamine (NDEA) in pharmaceutical impurities analysis (sartan/ranitidine contamination).[1]

- Co-elution: The d11 analog co-elutes with the analyte but is mass-resolved.[1]
- Fragmentation: In Electron Impact (EI) or Electrospray Ionization (ESI), the fragmentation pattern shifts predictably.[1]

Common MRM Transitions (ESI+):

- Analyte (DEA):

  (Loss of

)[1]
- IS (DEA-d11):

  (Loss of

  , assuming N-D is preserved)
- IS (DEA-d10):

  (If N-D exchanges to N-H in mobile phase)[1]

Protocol Recommendation: When setting up an LC-MS method using water/methanol gradients, always tune for the d10 mass (m/z 84.2) rather than the d11 mass (m/z 85.2), unless the entire system is anhydrous. This ensures the method is robust against isotopic exchange.[1]

References

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